

An In-depth Technical Guide to L-Methionine-¹³C,_d₃

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Compound of Interest

Compound Name: L-Methionine-¹³C,_d₃

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of L-Methionine-¹³C,_d₃, a stable isotope-labeled amino acid, detailing its properties, applications, and the experimental protocols for its use in research and development.

Core Concepts: Introduction to L-Methionine-¹³C,_d₃

L-Methionine-¹³C,_d₃ is a specialized form of the essential amino acid L-methionine. In this isotopically labeled version, the carbon atom of the methyl group is replaced with a heavy carbon-13 (¹³C) isotope, and the three hydrogen atoms of the same methyl group are substituted with deuterium (d₃). This labeling results in a mass increase of four atomic mass units compared to the naturally occurring L-methionine, making it readily distinguishable by mass spectrometry.

This unique property makes L-Methionine-¹³C,_d₃ an invaluable tool in metabolic research and quantitative proteomics. Its primary applications include its use as a metabolic tracer to study the dynamics of protein synthesis and breakdown, and as an internal standard for the precise quantification of endogenous L-methionine in biological samples.^[1]

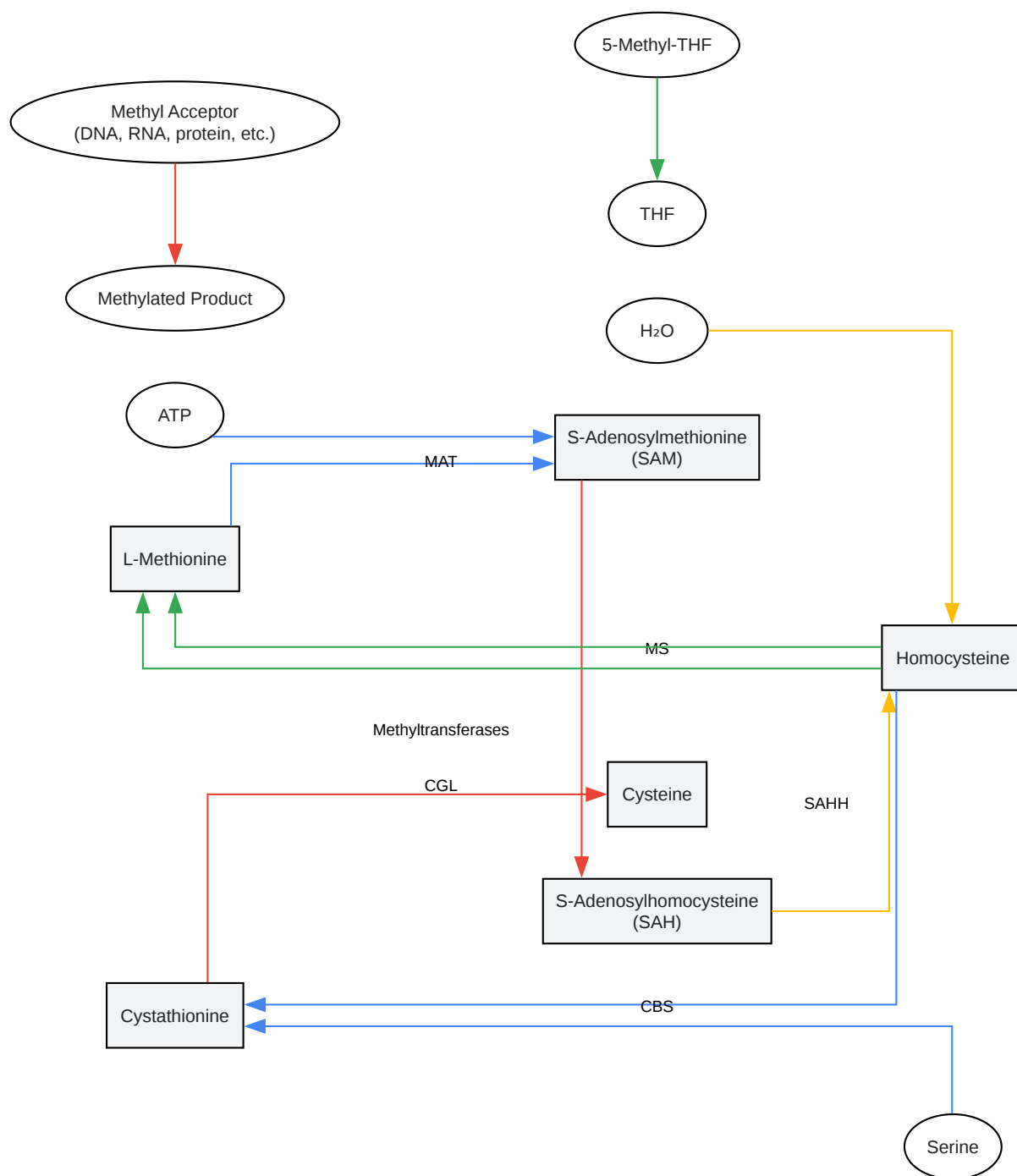
Quantitative Data Summary

The physical and chemical properties of L-Methionine-¹³C,_d₃ are summarized in the table below. These specifications are typical and may vary slightly between suppliers.

Property	Value	Source
Chemical Formula	$^{13}\text{CD}_3\text{SCH}_2\text{CH}_2\text{CH}(\text{NH}_2)\text{CO}_2\text{H}$	[2]
Molecular Weight	153.22 g/mol	[2]
Exact Mass	153.073235 g/mol	
CAS Number	73488-65-0	[2]
Appearance	White to off-white powder	[2]
Melting Point	284 °C (decomposes)	[2]
Isotopic Purity (^{13}C)	≥99 atom %	[2]
Isotopic Purity (D)	≥98-99 atom %	[2][3]
Chemical Purity	≥99%	[2]
Optical Activity	$[\alpha]_{25/\text{D}} +23.1^\circ$, c = 1 in 1 M HCl	[2]
Solubility	Soluble in 1 M HCl	[2]
Storage	Store at room temperature, protected from light and moisture.	[3]

Methionine Metabolism and Signaling Pathways

L-methionine plays a central role in cellular metabolism, primarily through the methionine cycle. In this cycle, methionine is converted to S-adenosylmethionine (SAM), the universal methyl donor for numerous biological reactions, including DNA, RNA, and protein methylation. After donating its methyl group, SAM is converted to S-adenosylhomocysteine (SAH), which is then hydrolyzed to homocysteine. Homocysteine can either be remethylated to regenerate methionine or enter the transsulfuration pathway to be converted into cysteine.



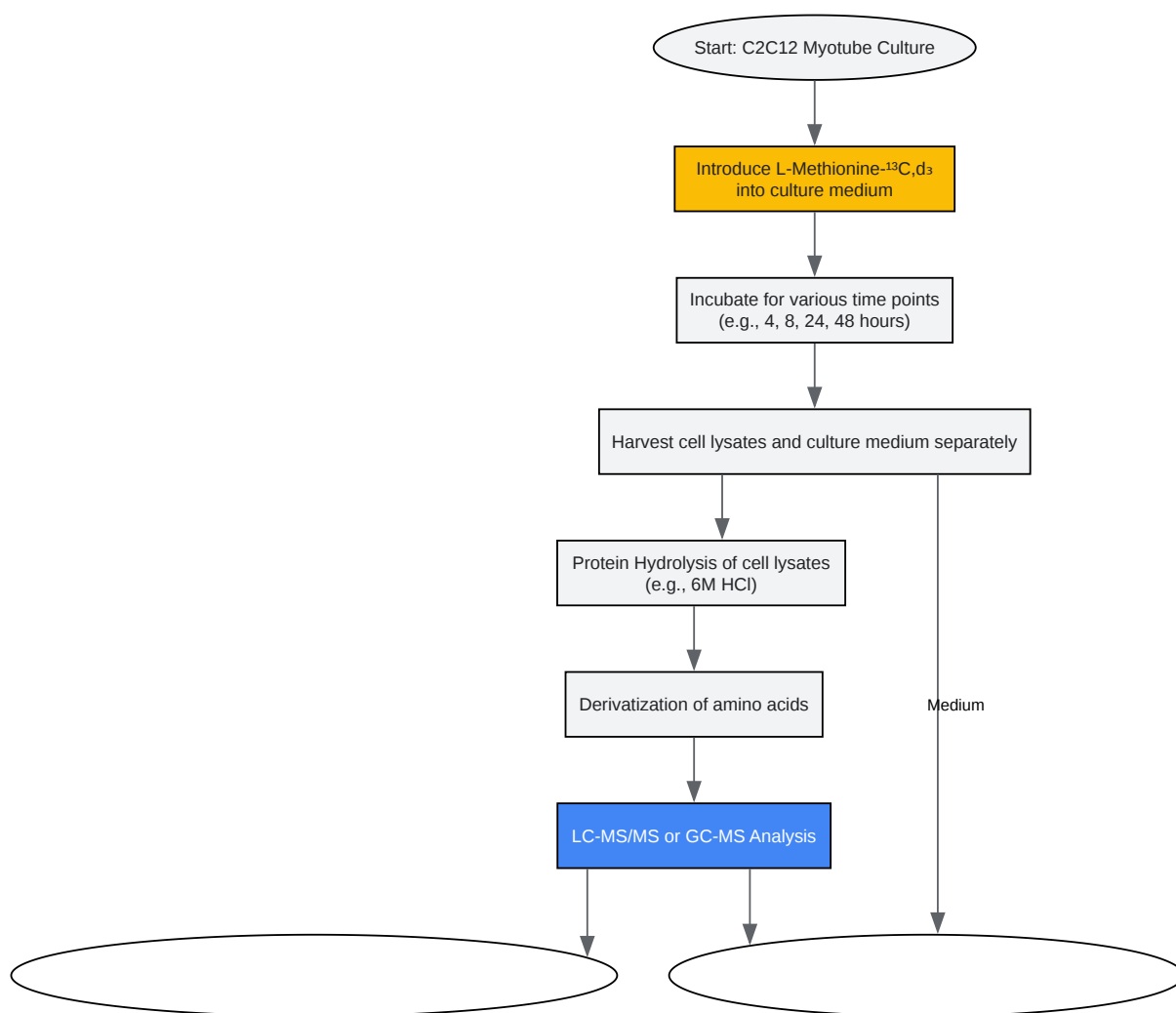
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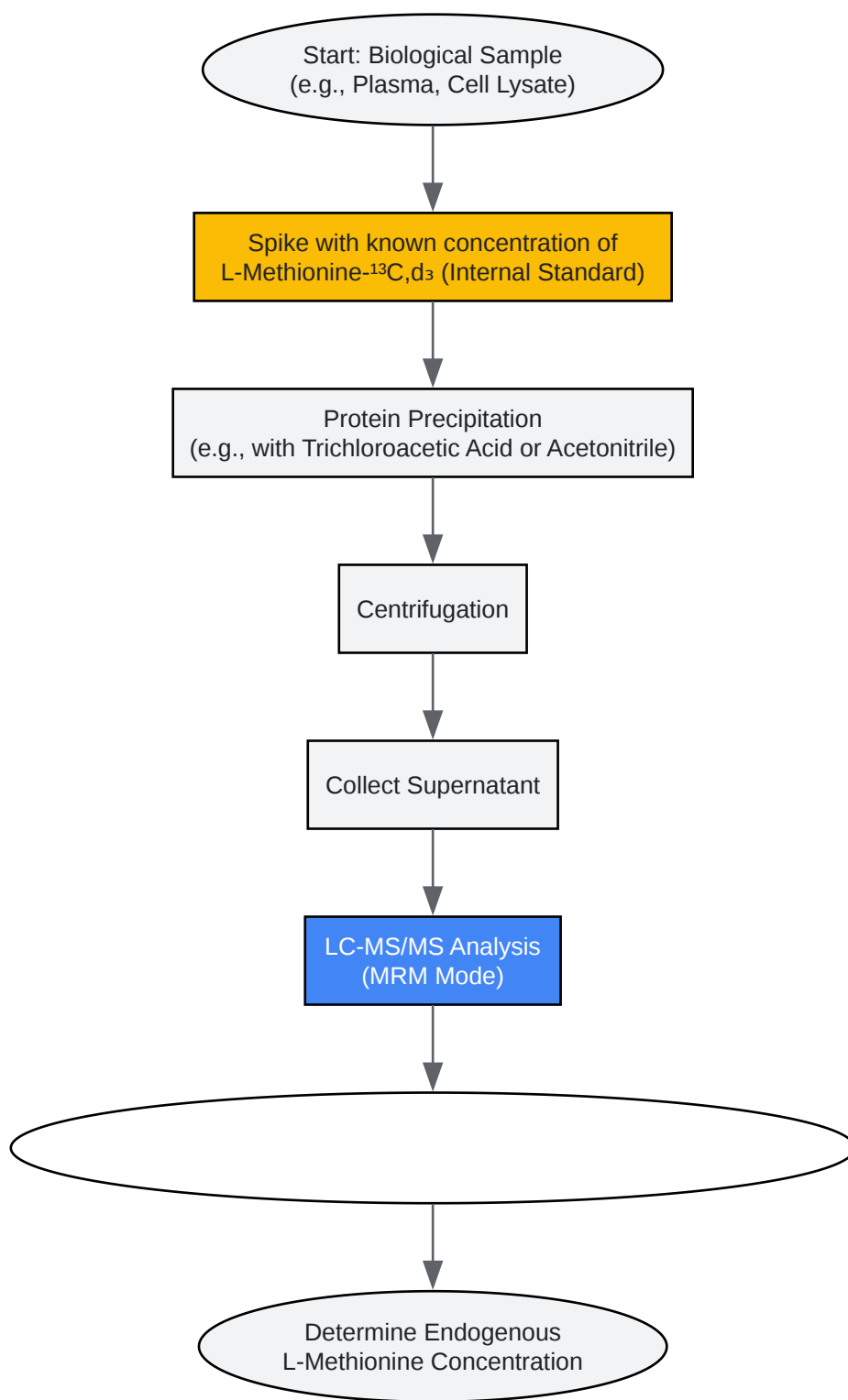
Diagram 1: Methionine Metabolism Pathways.

Experimental Protocols and Applications

Application 1: Metabolic Tracer for Protein Turnover Studies

L-Methionine- ^{13}C , d_3 is an effective tracer for simultaneously measuring muscle protein synthesis (MPS) and muscle protein breakdown (MPB). The ^{13}C - and d_3 -labeled methionine is incorporated into newly synthesized proteins, and the rate of its incorporation is a measure of MPS. Concurrently, the deuterated methyl group (d_3) is transferred to histidine residues in proteins. The release of labeled 3-methylhistidine upon protein degradation serves as a marker for MPB.[\[4\]](#)[\[5\]](#)[\[6\]](#)





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References

- 1. Use of Stable Isotope Labeling by Amino Acids in Cell Culture (SILAC) for Phosphotyrosine Protein Identification and Quantitation - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. Workflow Based on the Combination of Isotopic Tracer Experiments to Investigate Microbial Metabolism of Multiple Nutrient Sources - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 3. [organomation.com](https://www.organomation.com/) [[organomation.com](https://www.organomation.com/)]
- 4. [benchchem.com](https://www.benchchem.com/) [[benchchem.com](https://www.benchchem.com/)]
- 5. [researchgate.net](https://www.researchgate.net/) [[researchgate.net](https://www.researchgate.net/)]
- 6. A Practical Method for Amino Acid Analysis by LC-MS Using Precolumn Derivatization with Urea - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
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